

Application Notes and Protocols: Detailed Synthesis of Methyl 4-(cyanoacetyl)benzoate

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Compound of Interest

Compound Name: Methyl 4-(cyanoacetyl)benzoate

Cat. No.: B1331329

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Introduction

Methyl 4-(cyanoacetyl)benzoate is an organic ester with the molecular formula $C_{11}H_9NO_3$ ^[1]^[2]^[3]. It is a valuable intermediate in organic synthesis, appearing as beige flaky crystals^[1]^[3]. This document provides a detailed protocol for the synthesis of **Methyl 4-(cyanoacetyl)benzoate**, intended for researchers, scientists, and professionals in drug development. The described procedure is based on the reaction of methyl 4-chlorocarbonylbenzoate with cyanoacetic acid^[1].

Data Presentation

The following table summarizes the key quantitative data for the reagents and the final product.

Compound	Molecular Formula	Molecular Weight (g/mol)	Role	Molar Equiv.
Cyanoacetic acid	C3H3NO2	85.06	Starting Material	2
n-Butyllithium	C4H9Li	64.06	Reagent	4
Methyl 4-chlorocarbonylbenzoate	C9H7ClO3	198.61	Starting Material	1
Methyl 4-(cyanoacetyl)benzoate	C11H9NO3	203.19	Product	-
Property	Value			
Melting Point (°C)	171-173			
Typical Yield (%)	50-80			

Experimental Protocol

This protocol details the synthesis of **Methyl 4-(cyanoacetyl)benzoate** from methyl 4-chlorocarbonylbenzoate and cyanoacetic acid[1].

1. Materials and Reagents:

- Cyanoacetic acid (1.7 g, 20 mmol)[1]
- Magnesium sulfate (0.2 mg)[1]
- 2,2'-Bipyridine (approx. 1 mg)[1]
- Anhydrous Tetrahydrofuran (THF, 100 mL)[1]
- n-Butyllithium (1.6 M in hexane, 25 mL, 40 mmol)[1]

- Methyl 4-chlorocarbonylbenzoate (10 mmol) in methanol (5 mL)[1]
- 1 M Hydrochloric acid (HCl, 50 mL)[1]
- Water (25 mL)[1]
- Dichloromethane (CH₂Cl₂, 3 x 50 mL)[1]
- Saturated sodium bicarbonate solution (2 x 50 mL)[1]
- Magnesium sulfate (for drying)[1]
- Hexane[1]
- Ethyl acetate[1]

2. Equipment:

- 500 mL three-necked flask
- Two dropping funnels
- Mechanical stirrer
- Nitrogen inlet
- Dry ice/acetone bath
- Rotary evaporator
- Chromatography column

3. Reaction Procedure:

- In a 500 mL three-necked flask equipped with a mechanical stirrer and two dropping funnels, dissolve cyanoacetic acid (1.7 g, 20 mmol), MgSO₄ (0.2 mg), and 2,2'-bipyridine (approx. 1 mg) in 100 mL of tetrahydrofuran[1].
- Flush the system with nitrogen and cool the flask to -78 °C using a dry ice/acetone bath[1].

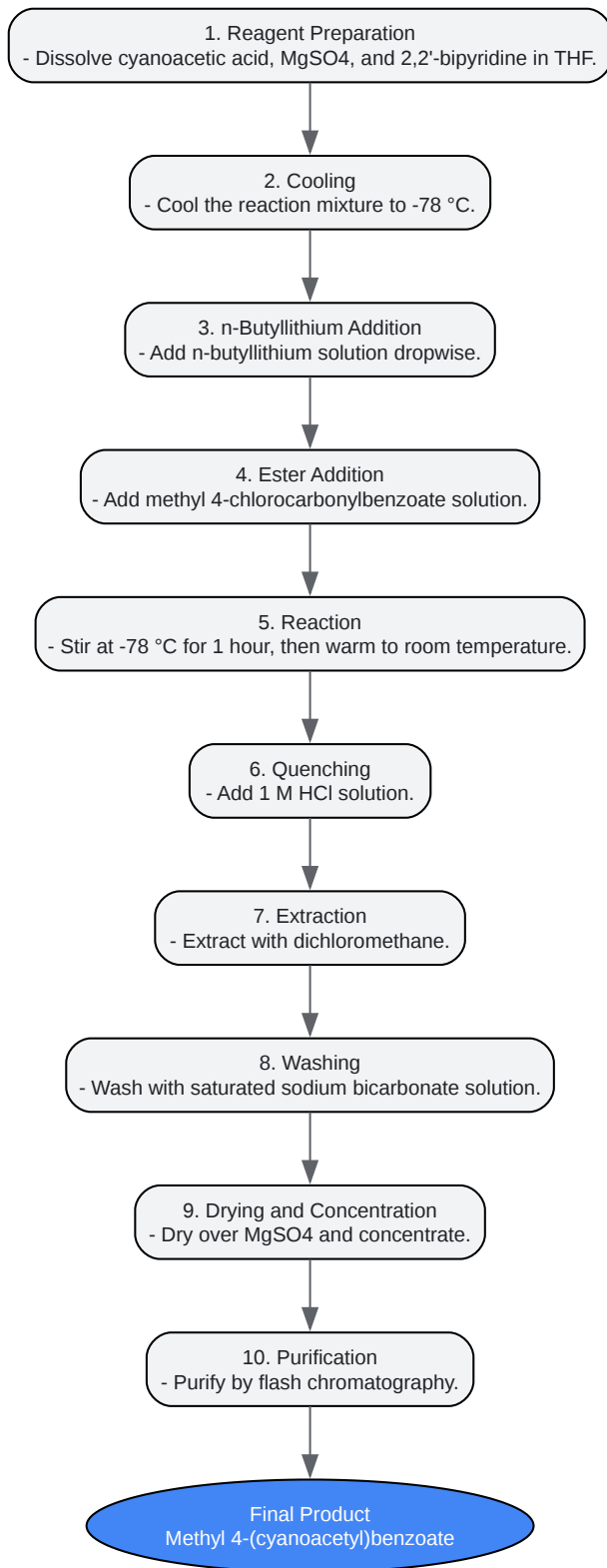
- Slowly add n-butyllithium solution (25 mL, 1.6 M in hexane) through a dropping funnel with stirring. Continue stirring for 30 minutes after the solution turns a slight purple color[1].
- In a separate funnel, prepare a solution of methyl 4-chlorocarbonylbenzoate (10 mmol) in 5 mL of methanol[1].
- Add the methyl 4-chlorocarbonylbenzoate solution dropwise to the reaction mixture while maintaining stirring. The cloudy solution will turn yellow during this addition[1].
- Continue stirring the reaction mixture at -78 °C for 1 hour[1].
- Remove the cooling bath and allow the reaction to slowly warm to room temperature, then continue stirring for an additional hour[1].

4. Work-up and Purification:

- Add 1 M HCl solution (50 mL) dropwise to the reaction mixture; the solution should become clear but remain yellow[1].
- Add water (25 mL) and dichloromethane (50 mL) to the flask[1].
- Transfer the mixture to a separatory funnel and extract the aqueous layer three times with 50 mL portions of dichloromethane[1].
- Combine the organic layers and wash twice with 50 mL of saturated sodium bicarbonate solution[1].
- Dry the organic layer over magnesium sulfate, filter, and concentrate the solution using a rotary evaporator[1].
- Purify the crude product by flash chromatography using a hexane:ethyl acetate (6:1) eluent to obtain the target product[1]. The expected yield is between 50-80%[1].

Mandatory Visualization

Experimental Workflow for Methyl 4-(cyanoacetyl)benzoate Synthesis

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